

ONO-4817 stability in solution and storage conditions

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Compound of Interest

Compound Name: ONO-4817

Cat. No.: B1662953

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This technical support guide provides essential information on the stability and storage of **ONO-4817**, a potent matrix metalloproteinase (MMP) inhibitor. The following sections offer troubleshooting advice and frequently asked questions to assist researchers, scientists, and drug development professionals in their experimental endeavors.

Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for solid **ONO-4817**?

For long-term storage, it is recommended to store solid **ONO-4817** at -20°C.[1][2] Under these conditions, the compound is stable for at least four years.[1] Some suppliers may ship the product at room temperature, and certain datasheets suggest storing it at room temperature; however, for maintaining long-term stability, -20°C is the preferred condition.[2][3]

2. How should I prepare and store stock solutions of **ONO-4817**?

To prepare stock solutions, **ONO-4817** can be dissolved in several organic solvents, including DMSO, ethanol, DMF, and methanol.[1] For instance, in DMSO, it is soluble up to 125 mg/mL (300.14 mM).[2] Once prepared, it is crucial to aliquot the stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[2]

For storage of stock solutions, the following conditions are recommended:

- -80°C: Stable for up to 6 months.[2]

- -20°C: Stable for up to 1 month.[2]

3. In which solvents is **ONO-4817** soluble?

ONO-4817 is soluble in the following solvents:

- Dimethylformamide (DMF)[1]
- Dimethyl sulfoxide (DMSO)[1][2][3]
- Ethanol[1][3]
- Methanol[1]

It is important to use high-quality, anhydrous solvents, as the presence of water can affect the solubility and stability of the compound. For DMSO, it is noted that its hygroscopic nature can impact solubility, so using a freshly opened container is recommended.[2]

4. What is the mechanism of action of **ONO-4817**?

ONO-4817 is a broad-spectrum inhibitor of matrix metalloproteinases (MMPs).[3] It shows high potency against several MMPs, including MMP-2, MMP-8, MMP-9, MMP-12, and MMP-13.[1] [3] By inhibiting these enzymes, **ONO-4817** can prevent the degradation of the extracellular matrix, a process involved in various physiological and pathological conditions such as cancer cell invasion and metastasis, inflammation, and arthritis.[1][4][5][6][7][8]

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Difficulty dissolving ONO-4817	1. Incorrect solvent.2. Low-quality or hydrated solvent.3. Insufficient mixing.	1. Ensure you are using a recommended solvent such as DMSO, ethanol, DMF, or methanol. [1] 2. Use a fresh, high-purity, anhydrous solvent. For DMSO, which is hygroscopic, use a newly opened bottle. [2] 3. Gentle warming and vortexing or sonication can aid in dissolution. [2]
Loss of compound activity in experiments	1. Improper storage of stock solutions.2. Multiple freeze-thaw cycles of the stock solution.3. Degradation of the compound in the experimental medium.	1. Store stock solutions at -80°C for long-term (up to 6 months) or -20°C for short-term (up to 1 month) storage. [2] 2. Aliquot stock solutions into single-use vials to avoid repeated freezing and thawing. [2] 3. Prepare fresh dilutions in your experimental buffer immediately before use.
Inconsistent experimental results	1. Variability in the concentration of the stock solution due to improper storage or handling.2. Degradation of the compound over time.	1. Always use freshly prepared dilutions from a properly stored stock solution.2. If a stock solution is approaching the end of its recommended storage period, consider preparing a fresh stock.

Data Summary

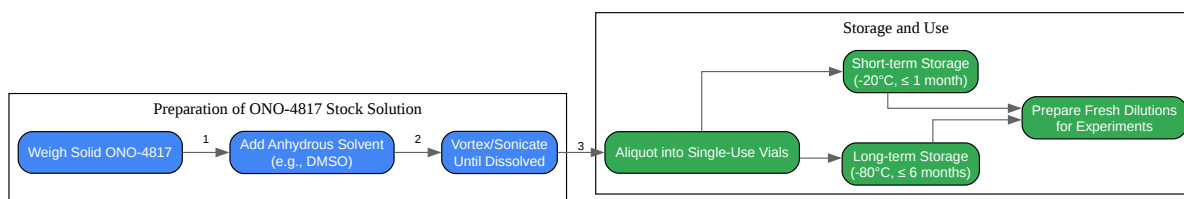
Storage and Stability

Form	Storage Temperature	Duration	Source
Solid	-20°C	≥ 4 years	Cayman Chemical[1]
Solid	-20°C	3 years	MedchemExpress[2]
Stock Solution	-80°C	6 months	MedchemExpress[2]
Stock Solution	-20°C	1 month	MedchemExpress[2]

Solubility

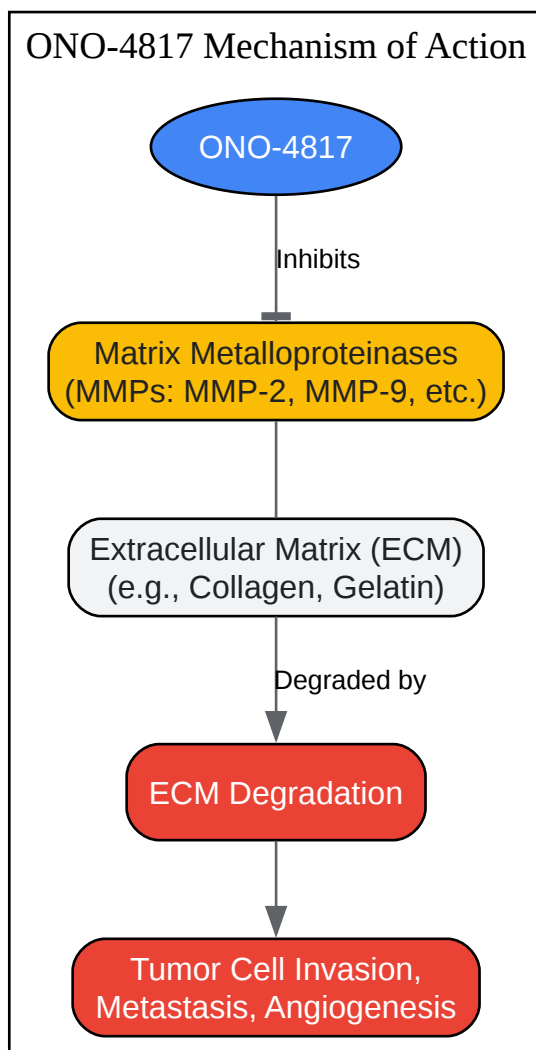
Solvent	Concentration	Source
DMSO	125 mg/mL (300.14 mM)	MedchemExpress[2]
DMSO	Soluble to 100 mM	R&D Systems[3]
Ethanol	Soluble to 50 mM	R&D Systems[3]
DMF	Soluble	Cayman Chemical[1]
Methanol	Soluble	Cayman Chemical[1]

Visual Guides



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Caption: Experimental workflow for preparing and storing **ONO-4817** solutions.



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Caption: **ONO-4817** inhibits MMPs, preventing extracellular matrix degradation.

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